

# Personal protective equipment for handling 3-Fluorobenzenesulfonyl chloride

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## Compound of Interest

Compound Name: 3-Fluorobenzenesulfonyl chloride

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## Essential Safety and Handling Guide for 3-Fluorobenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **3-Fluorobenzenesulfonyl chloride** (CAS No. 701-27-9). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Classification

**3-Fluorobenzenesulfonyl chloride** is a corrosive material that requires careful handling. It causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#) Notably, it reacts with water to liberate toxic gas.[\[1\]](#)

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage. <a href="#">[1]</a> <a href="#">[2]</a>
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage. <a href="#">[3]</a>
Corrosive to metals	1	H290: May be corrosive to metals. <a href="#">[3]</a>

Signal Word: Danger[\[1\]](#)[\[3\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Fluorobenzenesulfonyl chloride** to prevent exposure.

Protection Type	Recommended Equipment	Standards
Eye/Face Protection	Goggles or a face shield. <a href="#">[1]</a>	European standard - EN 166 or OSHA 29 CFR 1910.133. <a href="#">[1]</a>
Hand Protection	Protective gloves (chemical-resistant).	---
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[1]</a>	---
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. <a href="#">[4]</a> A type ABEK (EN14387) respirator filter is recommended.	Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. <a href="#">[1]</a> <a href="#">[4]</a>

## Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **3-Fluorobenzenesulfonyl chloride** and ensuring a safe laboratory environment.

### Handling:

- Handle the product in a closed system or with appropriate exhaust ventilation.[[1](#)]
- Avoid contact with skin, eyes, and clothing.[[3](#)][[5](#)]
- Do not allow contact with water, as it reacts violently and liberates toxic gas.[[1](#)]
- Handle under an inert gas like argon.[[1](#)]
- Wash hands thoroughly after handling.[[3](#)][[5](#)]
- Remove and wash contaminated clothing and gloves before re-use.[[1](#)]

### Storage:

- Store in a dry, cool, and well-ventilated place.[[1](#)]
- Keep the container tightly closed.[[1](#)]
- Protect from moisture.[[1](#)]
- Store in a corrosives area.[[1](#)]

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Situation	First Aid / Response Protocol
Eye Contact	<p>Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.</p> <p>Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.<a href="#">[1]</a></p>
Skin Contact	<p>Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.</p> <p><a href="#">[1]</a></p>
Ingestion	<p>Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately.<a href="#">[1]</a><a href="#">[2]</a> Ingestion can cause severe swelling and damage to delicate tissues with a danger of perforation.<a href="#">[1]</a></p>
Inhalation	<p>Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.</p> <p><a href="#">[1]</a><a href="#">[2]</a></p>
Spill	<p>Ensure adequate ventilation. Soak up with inert absorbent material and dispose of as hazardous waste.<a href="#">[1]</a> Prevent product from entering drains.</p> <p><a href="#">[3]</a><a href="#">[5]</a></p>
Fire	<p>Use water spray, carbon dioxide (CO2), dry chemical, or chemical foam.<a href="#">[1]</a> Do not use water directly as it reacts with the substance.<a href="#">[1]</a></p>

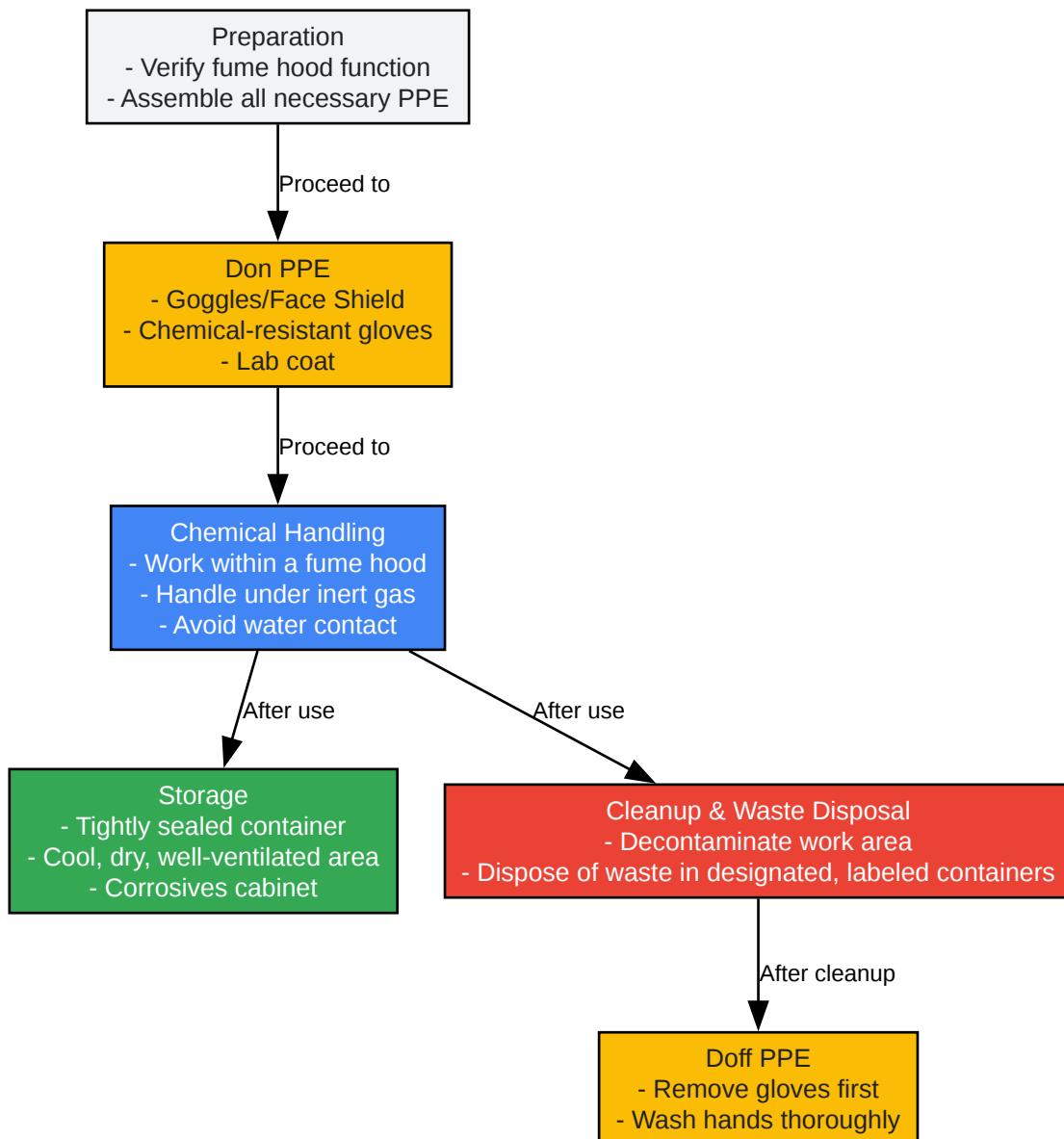
## Disposal Plan

All waste materials must be handled and disposed of in accordance with local, regional, and national regulations.

- Chemical Disposal: Entrust disposal to a licensed waste disposal company.[\[3\]](#)

- Contaminated Packaging: Dispose of in accordance with local and national regulations.[3]  
Before disposing of the used container, remove the contents completely.[3]

## Workflow for Handling 3-Fluorobenzenesulfonyl Chloride



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Caption: Workflow for the safe handling of **3-Fluorobenzenesulfonyl chloride**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Fluorobenzenesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b145873#personal-protective-equipment-for-handling-3-fluorobenzenesulfonyl-chloride>

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